

# Comparative evaluation of the safety profile of lactylates in pharmaceutical formulations

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## A Comparative Safety Evaluation of Lactylates in Pharmaceutical Formulations

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the safety profiles of lactylates, specifically sodium stearoyl lactylate (SSL) and calcium stearoyl lactylate (CSL), with common alternative emulsifiers used in pharmaceutical formulations. The information presented is collated from extensive toxicological studies and regulatory assessments to assist in the selection of appropriate excipients for drug development.

Lactylates are widely used as emulsifiers, stabilizers, and dough strengtheners in the food industry and are also incorporated into pharmaceutical and cosmetic products.<sup>[1][2][3]</sup> Their favorable safety profile and functional properties make them a common choice in various formulations. However, a thorough understanding of their safety in comparison to other available excipients is crucial for informed formulation development.

## Executive Summary of Safety Profiles

The following table summarizes the key quantitative safety data for lactylates and selected alternatives.

Excipient	Acute Oral LD50 (rat)	Dermal Irritation	Eye Irritation	Skin Sensitization	GRAS Status
Sodium Stearoyl Lactylate (SSL)	> 25 g/kg[4]	Slight potential[5]	Slight potential[5]	Weak sensitizer[6]	Yes[5]
Calcium Stearoyl Lactylate (CSL)	25 g/kg[6]	Potential irritant[7]	Potential irritant[7]	Data not available	Yes[7]
Polysorbate 80	Low toxicity[5]	Mild to non-irritating	Mild to non-irritating	Non-sensitizing	Yes (for food use)
Sucrose Fatty Acid Esters	No treatment-related effects at 5% in diet (chronic, rat) [8]	Generally non-irritating	Generally non-irritating	Non-sensitizing	Yes[9][10]
PEG-40 Stearate	>34.8 g/kg[11]	Low irritation potential[11]	Mild irritant[11]	Non-sensitizing[11]	Not explicitly GRAS for food, but widely used in cosmetics and pharmaceuticals

## Detailed Toxicological Data

The safety of lactylates and their alternatives has been established through a variety of toxicological studies. Below is a more detailed breakdown of the available data.

### Lactylates (SSL and CSL)

Sodium and calcium stearoyl lactylates have been subjected to extensive safety evaluations.<sup>[1]</sup> They are considered non-toxic and biodegradable.<sup>[1][5]</sup>

- **Acute Toxicity:** The oral LD50 for SSL in rats is reported to be over 25 g/kg body weight, indicating a very low order of acute toxicity.<sup>[4]</sup> For CSL, the oral LD50 in rats is 25 g/kg.<sup>[6]</sup>
- **Chronic Toxicity:** A one-year oral toxicity study of SSL in rats established a no-observed-adverse-effect level (NOAEL) at 5% of the total diet.<sup>[12]</sup> This corresponds to a mean daily intake of 2214 mg/kg/day in males and 2641 mg/kg/day in females.<sup>[12]</sup>
- **Dermal and Ocular Irritation:** Both SSL and CSL have the potential to cause slight skin and eye irritation in their pure, undiluted forms.<sup>[5][7]</sup>
- **Sensitization:** Sodium lauroyl lactylate, a related compound, has been classified as a weak to moderate skin sensitizer.<sup>[6]</sup>

## Polysorbate 80

Polysorbate 80 is a widely used nonionic surfactant in food, cosmetics, and pharmaceutical formulations.<sup>[13]</sup>

- **Acute and Chronic Toxicity:** Toxicology and carcinogenesis studies in rats and mice have been conducted, with polysorbate 80 generally considered to have low toxicity.<sup>[5][13]</sup>
- **Developmental Neurotoxicity:** A study in rats found a NOAEL of 1.0% (1.864 ml/mg/kgbw/day) for developmental neurotoxicity.<sup>[14]</sup>
- **Cellular Effects:** Some studies suggest that polysorbate 80 can induce lipid accumulation and cell death in intestinal epithelial cells via ferroptosis and may increase cell membrane permeability.<sup>[3][15][16]</sup>

## Sucrose Fatty Acid Esters

These are non-ionic surfactants derived from sucrose and fatty acids and are known for being biodegradable and biocompatible.<sup>[8]</sup>

- **Toxicity:** A chronic toxicity and carcinogenicity study of a sucrose fatty acid ester (S-170) in rats found no treatment-related adverse effects at dietary levels up to 5%.<sup>[8]</sup> They are

generally recognized as safe (GRAS) for use in food.[9][10]

## Polyethylene Glycol (PEG) Stearates

PEG stearates are a class of emulsifiers used in cosmetics and pharmaceuticals.

- Acute Toxicity: PEG-40 stearate has a reported oral LD50 in rats of >34.8 g/kg.[11]
- Irritation and Sensitization: Clinical studies on various PEG stearates indicate they are neither irritants nor sensitizers at concentrations up to 25%.[17] However, they are not recommended for use on damaged skin due to evidence of nephrotoxicity in burn patients treated with a PEG-based antimicrobial preparation.[18][19]

## Experimental Protocols

The following are summaries of standard experimental protocols used to assess the safety of pharmaceutical excipients.

### Acute Oral Toxicity Testing (OECD Guidelines 420, 423, 425)

These guidelines provide three distinct methods for assessing acute oral toxicity, aiming to determine the LD50 value of a substance.[1]

- Principle: A single dose of the test substance is administered orally to a group of experimental animals (typically rats).[7] Observations of toxic effects and mortality are recorded over a set period (usually 14 days).[6]
- Procedure (General):
  - Animal Selection: Healthy, young adult rodents of a single sex (usually females) are used.[7]
  - Fasting: Animals are fasted overnight before dosing.[7]
  - Dosing: The test substance is administered by gavage in a single dose.[6]

- Observation: Animals are observed for signs of toxicity and mortality at regular intervals for at least 14 days.[\[6\]](#)
- Data Analysis: The LD50 is calculated using statistical methods appropriate to the specific guideline followed.[\[1\]](#)

## Skin Sensitization Testing (OECD Guideline 406: Guinea Pig Maximisation Test)

This test is designed to assess the potential of a substance to induce skin sensitization (allergic contact dermatitis).[\[20\]](#)

- Principle: The test involves an induction phase to sensitize the animals and a challenge phase to elicit an allergic reaction.[\[20\]](#)
- Procedure:
  - Induction Phase: The test substance is administered to guinea pigs via both intradermal injection (with adjuvant) and topical application.[\[20\]](#)
  - Challenge Phase: After a rest period, the animals are challenged with a topical application of the test substance.[\[20\]](#)
  - Evaluation: The skin reaction at the challenge site is scored and compared to a control group to determine if sensitization has occurred.[\[20\]](#)

## Signaling Pathways and Cellular Mechanisms

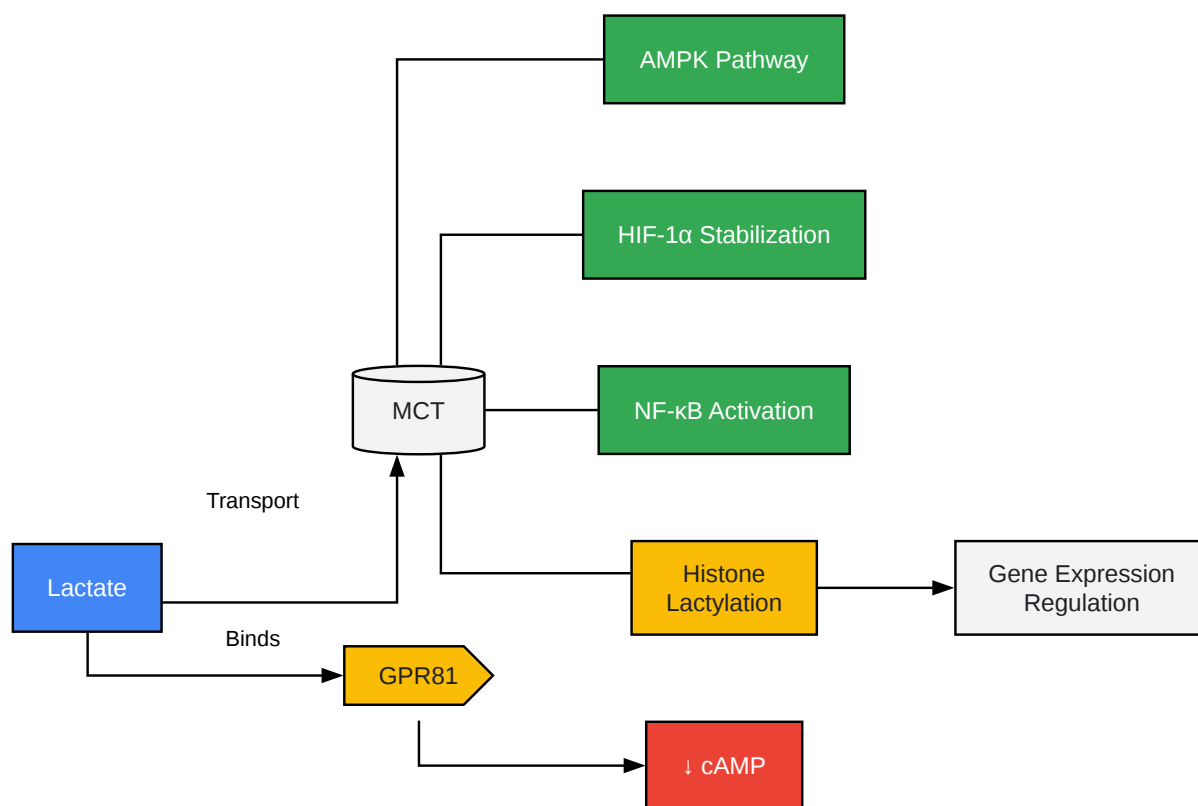
Understanding the interaction of excipients with cellular signaling pathways is crucial for a complete safety assessment.

### Lactate Signaling

Lactate, a component of lactylates, is increasingly recognized as a signaling molecule that can influence various cellular processes.[\[12\]](#)

- Key Pathways: Lactate can modulate several signaling pathways, including:

- AMPK Signaling: Involved in cellular energy homeostasis.[12]
- cAMP/GPR81 Pathway: Lactate can act as a ligand for the GPR81 receptor, which can suppress cAMP signaling.[12]
- HIF-1 $\alpha$  Pathway: In inflammatory responses, lactate can stabilize HIF-1 $\alpha$ , a key regulator of cellular adaptation to hypoxia.[21]
- NF- $\kappa$ B Pathway: Intracellular lactate can trigger the NF- $\kappa$ B pathway, which is involved in inflammation and cell migration.[21]
- Histone Lactylation: Lactate can also lead to a post-translational modification of histones called lactylation, which can regulate gene expression.[22]



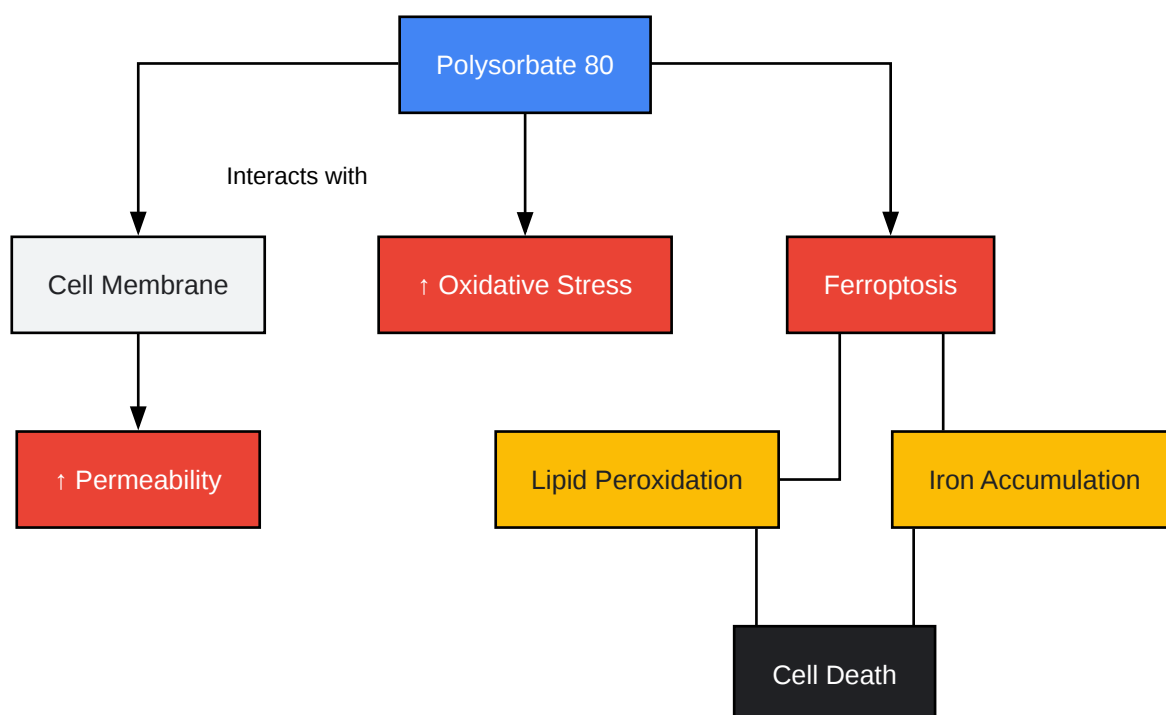
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## Lactate Signaling Pathways

## Polysorbate 80 Cellular Effects

Polysorbate 80 can interact with cells in several ways, potentially impacting their function and viability.

- **Membrane Permeability:** Polysorbate 80 has been shown to increase the permeability of cell membranes.[15][16] This can affect the transport of substances into and out of the cell.
- **Oxidative Stress:** In vitro studies suggest that polysorbate 80 can increase the susceptibility of cells to oxidative stress.[15]
- **Ferroptosis:** Recent research indicates that polysorbate 80 can induce ferroptosis, a form of iron-dependent programmed cell death, in intestinal epithelial cells.[3] This process involves lipid peroxidation and iron accumulation.[3]

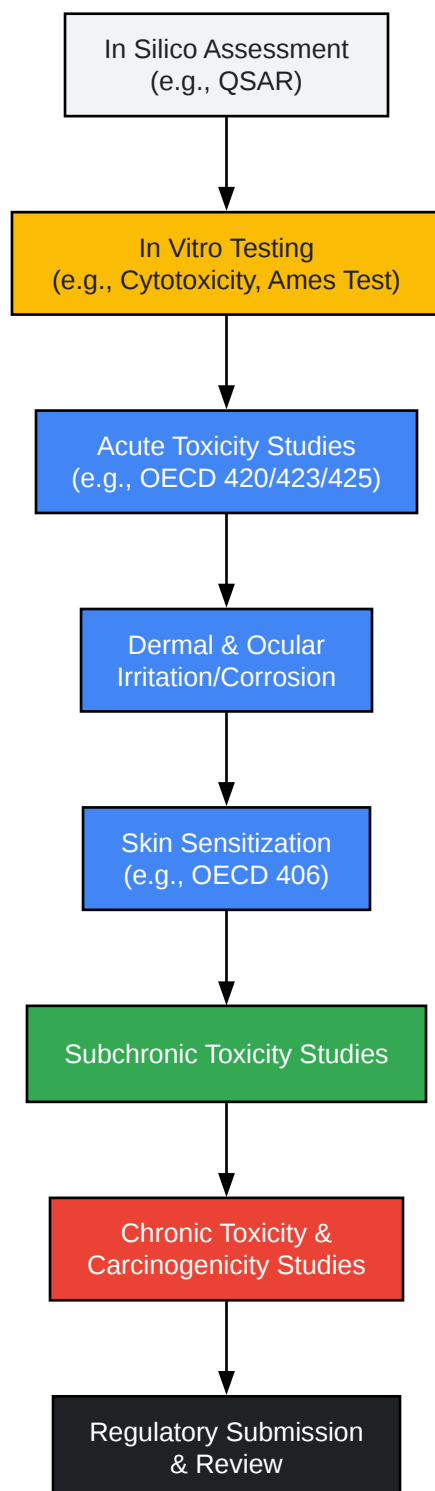


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Cellular Effects of Polysorbate 80

## Experimental Workflow for Safety Assessment

A typical workflow for the safety assessment of a new pharmaceutical excipient involves a tiered approach, starting with in silico and in vitro methods and progressing to in vivo studies.



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## Excipient Safety Assessment Workflow

## Conclusion

Lactylates (SSL and CSL) demonstrate a strong safety profile characterized by low acute toxicity and a high NOAEL in chronic studies.[4] While they have a slight potential for skin and eye irritation in their pure form, they are generally considered safe for use in pharmaceutical formulations.[5][7] Alternative emulsifiers such as polysorbate 80, sucrose fatty acid esters, and PEG stearates also have a long history of safe use, though each comes with its own specific considerations. For instance, polysorbate 80 has been associated with certain cellular effects, and PEG stearates are not recommended for use on compromised skin.[3][15][16] The selection of an appropriate emulsifier should be based on a thorough evaluation of the specific formulation requirements and the comprehensive safety data available for each candidate excipient.

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